

Propyl Sulfide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Propyl sulfide*

Cat. No.: *B086407*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **propyl sulfide** (also known as **dipropyl sulfide**), a flammable and hazardous chemical. This document outlines the physical and chemical properties, toxicological data, personal protective equipment (PPE) recommendations, and detailed procedures for safe handling, storage, and emergency response. The information herein is intended to equip researchers, scientists, and drug development professionals with the knowledge necessary to mitigate risks associated with the use of **propyl sulfide** in a laboratory setting.

Physicochemical Properties

Propyl sulfide is a colorless liquid with a characteristic strong, unpleasant odor.^[1] A comprehensive summary of its key physical and chemical properties is provided in Table 1. Understanding these properties is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C6H14S	[2][3][4]
Molecular Weight	118.24 g/mol	[2][3][5]
Appearance	Colorless liquid	[1][3][4]
Odor	Stench, Pungent, sulfur-like	[1]
Melting Point	-103 °C	[3][4][5]
Boiling Point	142-143 °C	[3][4]
Flash Point	32 °C (89.6 °F)	[6]
Density	0.838 g/mL at 25 °C	[3][4]
Vapor Density	4.1 (Air = 1.0)	[6]
Water Solubility	Insoluble	[1]
Autoignition Temperature	No data available	[6]

Toxicological Data

Propyl sulfide is classified as a hazardous substance, causing skin and serious eye irritation. [7][8] It may also cause respiratory irritation.[6] While it is not classified as acutely toxic, carcinogenic, mutagenic, or a reproductive toxicant, appropriate precautions must be taken to avoid exposure.[8] A summary of the available toxicological data is presented in Table 2.

Toxicity Endpoint	Value	Species	Reference
Acute Oral Toxicity	Not classified as acutely toxic	[8]	
Acute Dermal Toxicity	Not classified as acutely toxic		
Skin Corrosion/Irritation	Causes skin irritation	[7][8]	
Serious Eye Damage/Irritation	Causes serious eye irritation	[7][8]	
Respiratory or Skin Sensitization	Shall not be classified as a respiratory or skin sensitiser	[8]	
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic	[8]	
Carcinogenicity	Shall not be classified as carcinogenic	[8]	
Reproductive Toxicity	Shall not be classified as a reproductive toxicant	[8]	
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	[6]	
Specific Target Organ Toxicity (Repeated Exposure)	Shall not be classified as a specific target organ toxicant (repeated exposure)	[8]	
Aquatic Toxicity (Acute)	LC50: 21.7 mg/L (96 h)	Fathead minnow (Pimephales promelas)	[7]

Aquatic Toxicity (Chronic)	Harmful to aquatic life with long lasting effects	[7][8]
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Personal Protective Equipment (PPE)

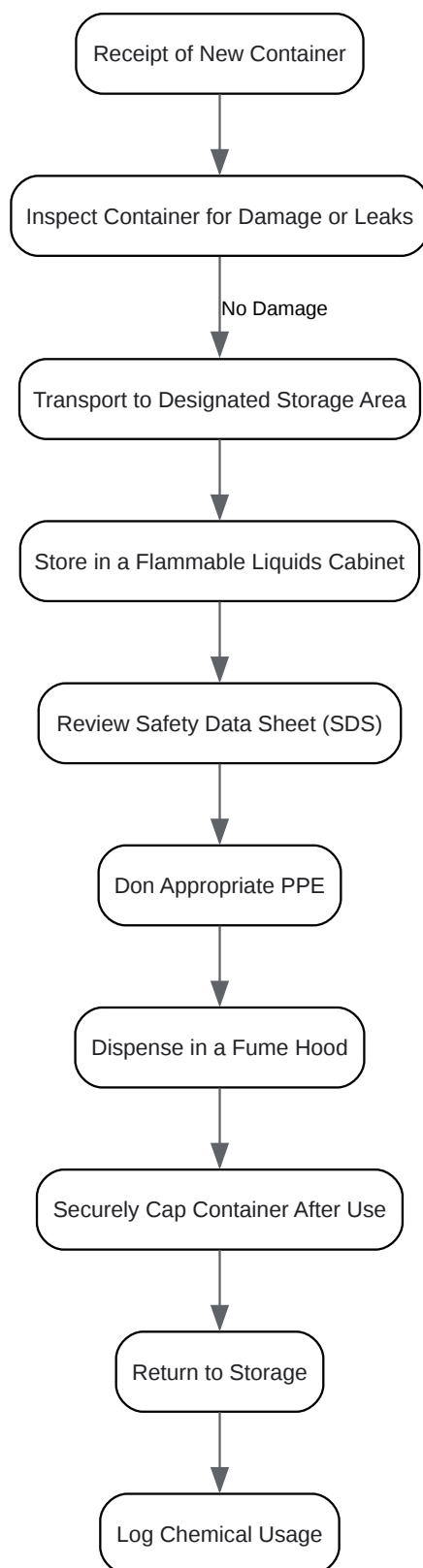
The use of appropriate personal protective equipment is mandatory when handling **propyl sulfide** to prevent skin and eye contact, and inhalation of vapors.[9] Table 3 outlines the recommended PPE for various handling scenarios.

Scenario	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling/Dispensing	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (e.g., nitrile, neoprene).	Laboratory coat.	Work in a well-ventilated area or a chemical fume hood.
Large Volume Transfers	Chemical splash goggles and a face shield.	Heavy-duty chemical-resistant gloves.	Chemical-resistant apron or coveralls.	Use of a properly fitted respirator with organic vapor cartridges may be necessary if ventilation is inadequate.
Spill Cleanup	Chemical splash goggles and a face shield.	Heavy-duty chemical-resistant gloves.	Chemical-resistant suit or coveralls.	A self-contained breathing apparatus (SCBA) may be required for large spills or in poorly ventilated areas.

Safe Handling and Storage

Workflow for Handling a New Container of Propyl Sulfide

The following workflow diagram illustrates the standard operating procedure for safely handling a new container of **propyl sulfide** from receipt to use and storage.



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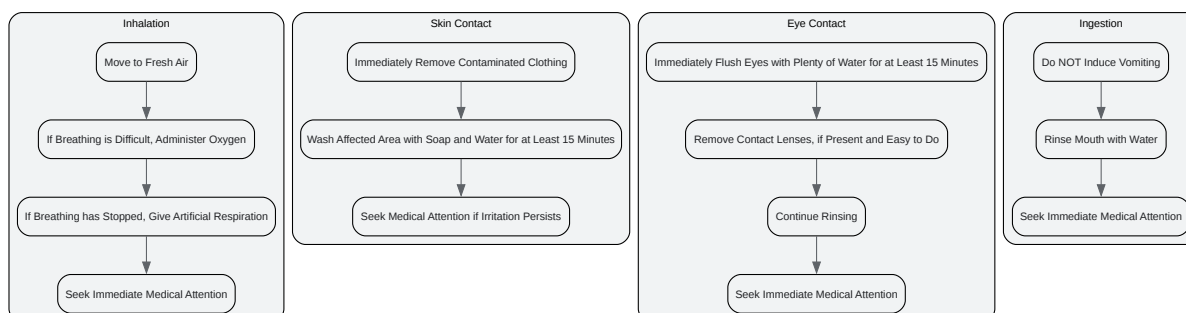
Safe handling workflow for a new container of **propyl sulfide**.

Storage Requirements

Propyl sulfide is a flammable liquid and must be stored in a cool, dry, and well-ventilated area away from sources of ignition such as heat, sparks, and open flames.[10] Storage should be in a designated flammable liquids cabinet. Containers should be kept tightly closed to prevent the escape of vapors.

First Aid Measures

In the event of exposure to **propyl sulfide**, immediate first aid is crucial. The following flowchart outlines the appropriate first aid measures for different routes of exposure.



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First aid procedures for **propyl sulfide** exposure.

Experimental Protocols

The toxicological and flammability data presented in this guide are determined through standardized experimental protocols. The following sections provide an overview of the

methodologies for key experiments.

Acute Oral Toxicity - OECD Guideline 420 (Fixed Dose Procedure)

This test provides information on the health hazards likely to arise from a single oral exposure to a substance.[\[11\]](#)

Principle: A stepwise procedure is used where the substance is administered orally to a group of animals of a single sex (usually females) at one of the defined dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight).[\[11\]](#)[\[12\]](#) The initial dose is selected based on a sighting study.[\[12\]](#) The absence or presence of substance-related mortality or signs of toxicity at one dose level will determine the next step.[\[11\]](#)

Methodology:

- **Test Animals:** Healthy, young adult rats of a commonly used laboratory strain are used.[\[12\]](#) Females are the preferred sex.
- **Housing and Feeding:** Animals are housed in individual cages under standard laboratory conditions with controlled temperature, humidity, and a 12-hour light/dark cycle. They have access to standard laboratory diet and drinking water ad libitum, except for a brief fasting period before and after administration of the test substance.
- **Dose Preparation:** The test substance is typically administered in a constant volume over the dose range by varying the concentration of the dosing preparation.
- **Administration:** The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.[\[11\]](#)
- **Sighting Study:** A preliminary sighting study is conducted with a single animal per step to determine the appropriate starting dose for the main study.
- **Main Study:** A group of five animals is used for each dose level investigated.[\[11\]](#)
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days after dosing.

- Pathology: At the end of the study, all animals are subjected to a gross necropsy.

Acute Dermal Toxicity - OECD Guideline 402

This test provides information on health hazards likely to arise from short-term exposure to a substance by the dermal route.[\[13\]](#)[\[14\]](#)

Principle: The test substance is applied to the skin of a group of experimental animals in a single dose.[\[15\]](#) The animals are observed for a specified period for signs of toxicity and mortality.

Methodology:

- Test Animals: Healthy young adult albino rabbits are the preferred species.
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- Application of Test Substance: The substance is applied to a small area of skin (approximately 10% of the body surface area) and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[\[16\]](#)
- Dose Level: A limit test at a dose of 2000 mg/kg body weight is typically performed. If toxicity is observed, a full dose-response study may be necessary.
- Observations: Animals are observed for mortality and clinical signs of toxicity at least once a day for 14 days. Body weights are recorded weekly.
- Pathology: At the conclusion of the test, all animals are subjected to gross necropsy.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test provides information on the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.[\[15\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Principle: The substance is applied in a single dose to the skin of an experimental animal, with untreated skin serving as a control.[\[15\]](#)[\[17\]](#) The degree of irritation is evaluated at specific intervals.

Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[15\]](#)[\[17\]](#)
- Application of Test Substance: A small area of the animal's back is clipped free of fur. 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the test site.[\[17\]](#)
- Exposure Duration: The exposure period is typically 4 hours.[\[17\]](#)
- Observation: The test sites are examined for erythema and edema, and the responses are scored at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This test evaluates the potential of a substance to produce irritation or corrosion when applied to the eye.[\[20\]](#)[\[21\]](#)

Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal.[\[20\]](#) The untreated eye serves as a control. The degree of eye irritation/corrosion is evaluated at specific intervals.

Methodology:

- Test Animal: The albino rabbit is the recommended species.[\[20\]](#)
- Application of Test Substance: A single dose of 0.1 mL of a liquid or 0.1 g of a solid is placed in the conjunctival sac of one eye.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.[\[20\]](#) The degree of ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is scored.

Fish, Acute Toxicity Test - OECD Guideline 203

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short exposure period.[\[22\]](#)[\[23\]](#)

Principle: Fish are exposed to the test substance added to water at a range of concentrations for a 96-hour period.^[22] Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated.^[22]

Methodology:

- Test Species: Commonly used species include Zebra fish (*Brachydanio rerio*) and Rainbow trout (*Oncorhynchus mykiss*).^[22]
- Test Conditions: The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.
- Test Concentrations: A range of at least five concentrations in a geometric series is typically used.^[23] A control group is also maintained.
- Exposure: The fish are exposed to the test substance for 96 hours.^[22]
- Observations: Mortalities and any abnormal behavioral or physical signs are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC50 and its 95% confidence limits are calculated using appropriate statistical methods.

Concentration Limits of Flammability of Chemicals - ASTM E681

This test method determines the lower and upper concentration limits of flammability of a chemical vapor in air.^[24]^[25]

Principle: A known concentration of the chemical vapor in air is introduced into a closed vessel. An ignition source is activated, and the mixture is observed for flame propagation. The concentration is varied until the limits of flammability are determined.

Methodology:

- Apparatus: A closed test vessel (typically a 5-liter glass flask) equipped with a pressure-measuring device, a temperature-measuring device, and an ignition source (e.g., an electric

spark or a hot wire).

- Procedure: A calculated amount of the liquid chemical is introduced into the test vessel. The vessel is heated to a temperature sufficient to vaporize the liquid and create a uniform vapor-air mixture. The ignition source is then activated.
- Flame Propagation: Flame propagation is determined by visual observation of the flame traveling away from the ignition source.
- Determination of Limits: The concentration of the chemical is systematically varied, and the test is repeated until the minimum concentration that supports flame propagation (Lower Flammability Limit - LFL) and the maximum concentration that supports flame propagation (Upper Flammability Limit - UFL) are determined.

Conclusion

Propyl sulfide is a valuable chemical for research and development; however, its hazardous properties necessitate strict adherence to safety and handling protocols. This technical guide provides a comprehensive overview of the essential information required to work with **propyl sulfide** safely. By understanding its physicochemical properties, toxicological profile, and the detailed procedures for handling, storage, and emergency response, researchers can significantly mitigate the risks associated with its use. It is imperative that all personnel handling this chemical are thoroughly trained on the information contained within this guide and the corresponding Safety Data Sheet.

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